

# Technical Guide: Toxicity and Safety Profile of 1,4-Anhydro-D-mannitol

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## Compound of Interest

Compound Name: 1,4-Anhydro-d-mannitol

CAS No.: 34828-64-3

Cat. No.: B1279067

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## Executive Summary & Substance Identity[1]

**1,4-Anhydro-D-mannitol** (CAS: 7726-97-8), often referred to as Mannitan, is a dehydrated derivative of the sugar alcohol D-mannitol. Unlike its parent compound (a common osmotic diuretic and excipient) or its structural isomer 2,5-Anhydro-D-mannitol (a potent metabolic inhibitor), **1,4-Anhydro-D-mannitol** is primarily utilized as a chiral building block in organic synthesis and a reference standard in carbohydrate analysis.

This guide addresses a critical safety gap: the frequent confusion between **1,4-Anhydro-D-mannitol** and 2,5-Anhydro-D-mannitol.[1] While the latter is a toxic antimetabolite that inhibits gluconeogenesis, the 1,4-isomer presents a significantly lower hazard profile.[1] However, strict adherence to laboratory safety protocols is required to prevent cross-contamination and accidental ingestion.[1]

## Chemical Identity Table[1]

| Feature           | Specification                                                                 |
|-------------------|-------------------------------------------------------------------------------|
| Chemical Name     | 1,4-Anhydro-D-mannitol                                                        |
| Synonyms          | Mannitan; (2R,3R,4R)-3,4-Dihydroxy-2-[(1R)-1,2-dihydroxyethyl]tetrahydrofuran |
| CAS Number        | 7726-97-8                                                                     |
| Molecular Formula | C <sub>6</sub> H <sub>12</sub> O <sub>5</sub>                                 |
| Molecular Weight  | 164.16 g/mol                                                                  |
| Appearance        | White crystalline solid                                                       |
| Solubility        | Soluble in water, DMSO, Methanol                                              |
| Melting Point     | 145–147 °C                                                                    |

## Hazard Identification & GHS Classification

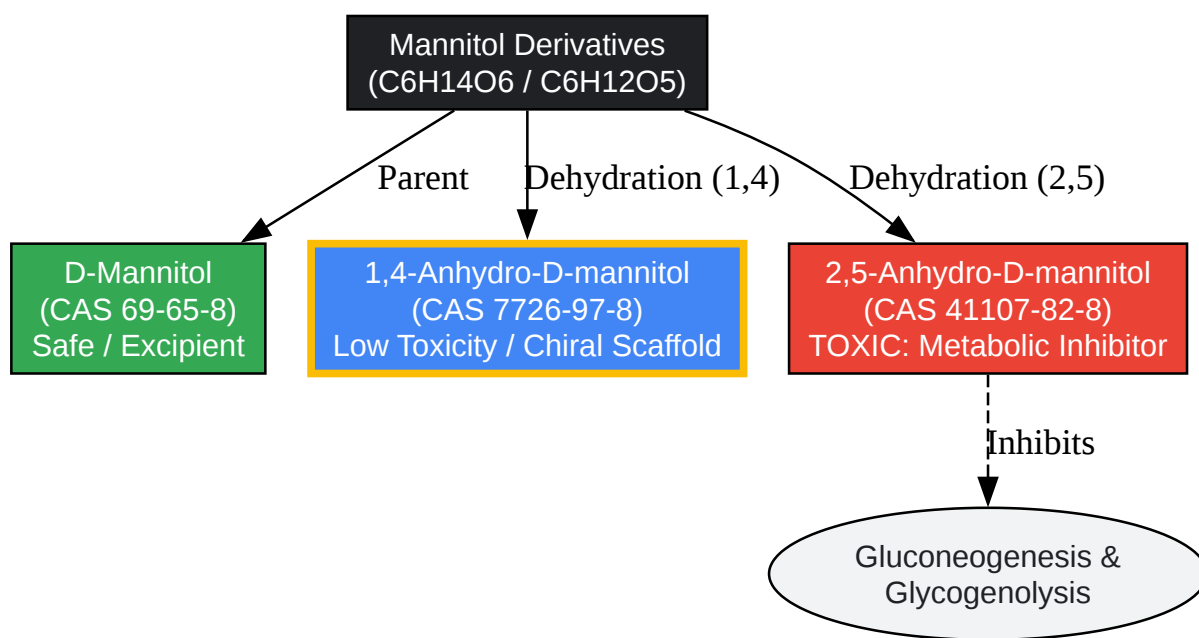
### GHS Classification Status

Based on current Safety Data Sheets (SDS) from major suppliers (e.g., Synthrose, Santa Cruz Biotechnology), **1,4-Anhydro-D-mannitol** is Not Classified as a dangerous substance under the Globally Harmonized System (GHS).<sup>[1]</sup>

However, as a bioactive research chemical, it should be treated with Caution.<sup>[1]</sup> The "Not Classified" status often reflects a lack of exhaustive toxicity testing rather than proven harmlessness.<sup>[1]</sup>

### Critical Distinction: The Isomer Hazard Map

The primary risk associated with this compound is mistaken identity.<sup>[1]</sup> Researchers must distinguish it from its isomers to avoid experimental failure or unintended toxicity.<sup>[1]</sup>



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Figure 1: Isomer Hazard Map distinguishing the target compound (Blue) from its toxic isomer (Red).[1]

## Toxicological Profile

### Acute Toxicity[1]

- Oral LD50: Data not established for **1,4-Anhydro-D-mannitol** specifically.[1]
- Comparative Insight: Its parent compound, D-mannitol, has an oral LD50 of 13,500 mg/kg (Rat), indicating very low toxicity.[1] **1,4-Anhydro-D-mannitol** is structurally stable and does not possess the reactive aldehyde/ketone groups typically associated with acute toxicity.[1]

### Biological Activity & Mechanism

Unlike 2,5-Anhydro-D-mannitol, which traps phosphate in the liver and inhibits gluconeogenesis (leading to hypoglycemia and eating behavior changes in rats), **1,4-Anhydro-D-mannitol** does not exhibit this potent antimetabolic effect.[1]

- Metabolism: It is chemically stable and resistant to rapid enzymatic degradation.[1]

- Natural Occurrence: Trace amounts have been identified in natural products (e.g., olive pruning residues), suggesting a history of environmental presence without acute bio-hazard flags.<sup>[1]</sup>

## Potential Health Effects<sup>[1][2][3][4][5][6]</sup>

- Inhalation: May cause respiratory tract irritation due to physical abrasion of dust particles.<sup>[1]</sup>
- Skin/Eye Contact: May cause mechanical irritation.<sup>[1]</sup>
- Ingestion: Large quantities may cause gastrointestinal upset (osmotic effect), similar to other sugar alcohols.<sup>[1]</sup>

## Handling, Storage, & Exposure Controls<sup>[1]</sup>

### Personal Protective Equipment (PPE) Matrix

| Protection Type | Recommendation | Rationale                                                                                                      |
|-----------------|----------------|----------------------------------------------------------------------------------------------------------------|
| Respiratory     | N95 / P2 Mask  | Required if dust formation is visible. <sup>[1]</sup> Prevents inhalation of fine particulates. <sup>[1]</sup> |
| Hand            | Nitrile Gloves | Standard barrier protection (0.11 mm thickness). <sup>[1]</sup>                                                |
| Eye             | Safety Glasses | Side shields required to prevent dust entry. <sup>[1]</sup>                                                    |
| Body            | Lab Coat       | Prevents contamination of personal clothing. <sup>[1]</sup>                                                    |

## Storage Protocols

- Temperature: Store at 2–8 °C (Refrigerator) is recommended by some vendors for long-term stability, though it is stable at room temperature.<sup>[1]</sup>
- Environment: Keep container tightly closed in a dry, well-ventilated place. Hygroscopic nature requires protection from moisture.<sup>[1]</sup>

- Incompatibilities: Strong oxidizing agents.[1]

## Emergency & First Aid Procedures

Every laboratory handling this substance must integrate the following protocols into their safety manual.

### First Aid Response[1]

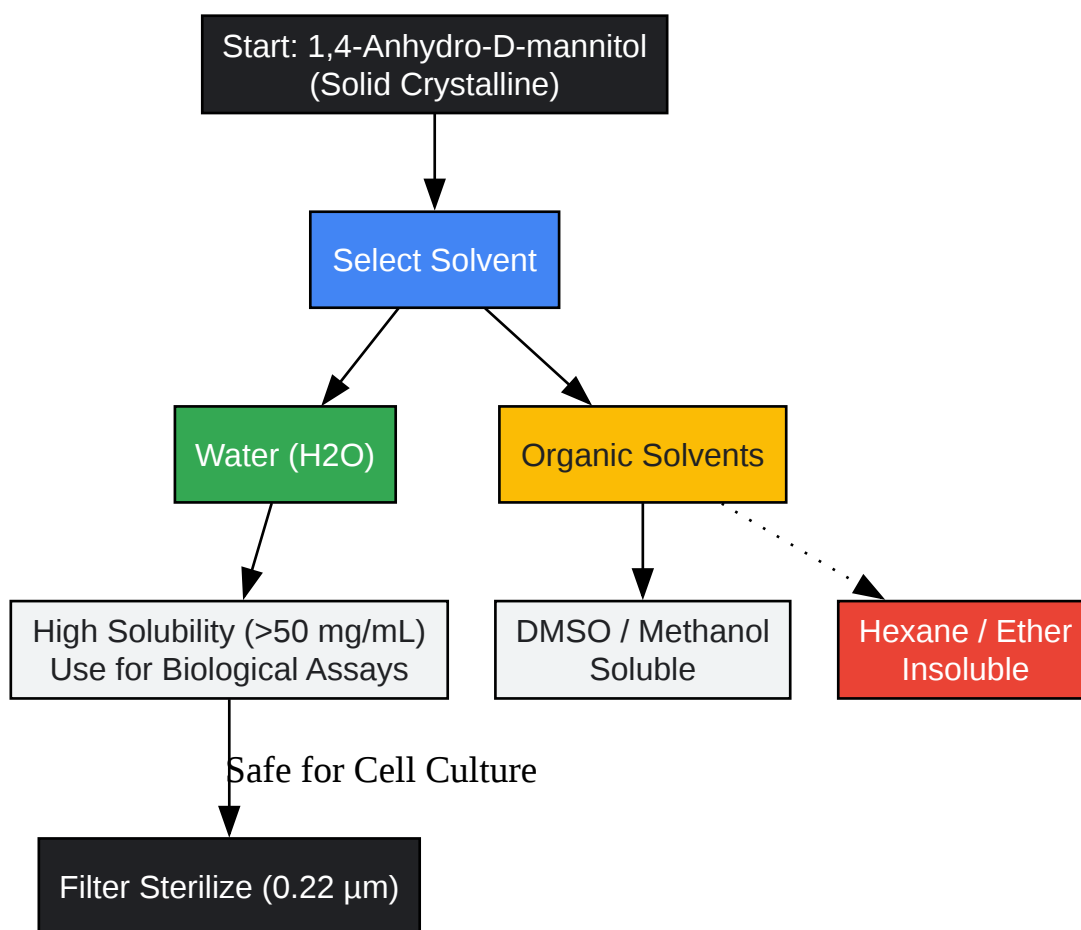
- Inhalation: Move person to fresh air. If breathing is difficult, give oxygen.[1]
- Skin Contact: Wash off with soap and plenty of water.[1]
- Eye Contact: Flush eyes with water as a precaution for at least 15 minutes.[1]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. [1]

### Spillage & Disposal[1][5]

- Containment: Sweep up and shovel. Keep in suitable, closed containers for disposal.
- Avoidance: Do not let product enter drains (standard chemical hygiene, though not an acute marine pollutant).[1]
- Disposal: Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[1]

## Experimental Workflow: Stability & Solubility

When using **1,4-Anhydro-D-mannitol** as a scaffold, researchers often face solubility challenges.[1] The following decision tree ensures safe and effective dissolution.



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Figure 2: Solubility and preparation workflow for experimental applications.

## References

- Synthose Inc. (2024).[1] Safety Data Sheet: **1,4-Anhydro-D-mannitol**. Retrieved from [1]
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## Sources

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